

# Synthesis of 4-Methoxypyridin-2-amine: A Detailed Laboratory Protocol

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## Compound of Interest

Compound Name: 4-Methoxypyridin-2-amine

Cat. No.: B134910

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This document provides a comprehensive guide to the laboratory-scale synthesis of **4-Methoxypyridin-2-amine**, a key intermediate in the development of various bioactive molecules. The protocol outlined below is based on established chemical literature, offering a reliable method for obtaining this compound.

## Overview

**4-Methoxypyridin-2-amine**, also known as 2-Amino-4-methoxypyridine, is a valuable building block in medicinal chemistry and organic synthesis.<sup>[1]</sup> It serves as a molecular scaffold for the creation of chiral drugs and nitrogen-containing ligands.<sup>[1]</sup> Notably, it has been identified as a highly selective inhibitor of inducible nitric oxide synthase (iNOS), an enzyme implicated in various inflammatory diseases.<sup>[2][3][4][5]</sup>

The primary synthesis route detailed here involves the nucleophilic aromatic substitution of 2-amino-4-chloropyridine with sodium methoxide.<sup>[1][2][5]</sup> This method is favored for its straightforward procedure and good yield. An alternative, though less detailed in the available literature, involves a copper-catalyzed coupling reaction from 2-bromo-4-methoxypyridine.<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physical and chemical properties of **4-Methoxypyridin-2-amine** is presented in the table below for easy reference.

Property	Value
CAS Number	10201-73-7
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O
Molecular Weight	124.14 g/mol
Appearance	Yellow or yellow-white solid[1]
Melting Point	120-121 °C[1][3]
Boiling Point	258.6 ± 20.0 °C (at atmospheric pressure)[1]
Density	1.1 g/cm <sup>3</sup> [1]
Solubility	Soluble in DMSO, N,N-dimethylformamide, ethyl acetate, and alcohol solvents; poor solubility in water.[1]

## Experimental Protocol: Synthesis from 2-Amino-4-chloropyridine

This section details the step-by-step procedure for the synthesis of **4-Methoxypyridin-2-amine**.

Materials:

- 4-chloropyridin-2-amine
- Sodium methanol solution (1 M)
- Dichloromethane
- Methanol
- Silica gel for column chromatography
- Anhydrous sodium sulfate

#### Equipment:

- Sealed reaction tube
- Rotary evaporator
- Magnetic stirrer with heating plate
- Standard laboratory glassware
- Column chromatography setup

#### Procedure:

- **Reaction Setup:** In a sealed reaction tube, dissolve 10 g (78.1 mmol) of 4-chloropyridin-2-amine in 50 mL of a 1 M sodium methanol solution.[2]
- **Reaction:** Heat the reaction mixture to 145 °C and maintain this temperature for 6 hours with continuous stirring.[2]
- **Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the solvent by distillation under reduced pressure using a rotary evaporator to obtain the crude product.[2]
- **Purification:** Purify the crude product by silica gel column chromatography.[2]
  - Prepare a slurry of silica gel in the eluent.
  - Load the crude product onto the column.
  - Elute the column with a 10% dichloromethane solution in methanol.[2]
- **Product Isolation:** Collect the fractions containing the desired product and combine them. Remove the solvent under reduced pressure to yield **4-Methoxypyridin-2-amine** as an off-white solid.[2] The expected yield is approximately 7.7 g (79%).[2]

## Reaction and Yield Data

The following table summarizes the quantitative data for the synthesis protocol described above.

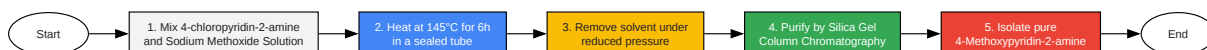
Reactant	Molar Mass ( g/mol )	Amount (g)	Moles (mmol)
4-chloropyridin-2-amine	128.56	10	78.1
Sodium Methoxide (in 1M solution)	54.02	4.22	78.1

Product	Molar Mass ( g/mol )	Theoretical Yield (g)	Actual Yield (g)	Yield (%)
4-Methoxypyridin-2-amine	124.14	9.70	7.7	79

## Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **4-Methoxypyridin-2-amine**.



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Caption: Workflow for the synthesis of **4-Methoxypyridin-2-amine**.

## Safety Precautions

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

- Sodium methoxide is corrosive and flammable; handle with care.
- The reaction is performed at high temperature and pressure in a sealed tube; ensure the glassware is appropriate for these conditions.
- **4-Methoxypyridin-2-amine** is a pyridine derivative and may be harmful if ingested or absorbed through the skin. It is also considered a risk to aquatic environments.<sup>[1]</sup>

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